

A Comprehensive Technical Guide to Sodium tert-Butoxide: CAS Number and Identification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium tert-butoxide

Cat. No.: B1324477

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **sodium tert-butoxide**, a critical reagent in organic synthesis. This document focuses on its Chemical Abstracts Service (CAS) number, key identifiers, and detailed methods for its positive identification and characterization. The information is tailored for professionals in research and development who require precise and reliable data for their work.

Core Identification and Properties

Sodium tert-butoxide is a strong, non-nucleophilic base widely employed in various chemical transformations, including dehydrohalogenations, isomerizations, and as a key component in palladium-catalyzed cross-coupling reactions like the Buchwald-Hartwig amination. Its high reactivity and sensitivity to moisture necessitate accurate identification and handling.

Chemical Identifiers

Proper identification begins with its universally recognized identifiers. The primary identifier is the CAS number, which is unique to this chemical substance.

Identifier	Value
CAS Number	865-48-5[1]
IUPAC Name	Sodium 2-methylpropan-2-olate[2]
Molecular Formula	C ₄ H ₉ NaO[1]
Molecular Weight	96.10 g/mol
EC Number	212-741-9
InChI Key	MFRIHAYPQRLWNB-UHFFFAOYSA-N[1]
Synonyms	Sodium t-butoxide, NaOtBu, STB, Sodium tert-butanolate

Physical and Chemical Properties

The physical and chemical properties of **sodium tert-butoxide** are crucial for its storage, handling, and use in reactions. It is a white to off-white solid that is highly reactive with water and sensitive to air.

Property	Value
Appearance	White to light-yellow crystalline powder
Melting Point	180 °C (decomposes)
Density	~1.025 g/cm ³
Flash Point	14 °C (57 °F)[1]
Water Solubility	Reacts violently[3]
Acidity (pKa of conj. acid)	~19 (for tert-butanol)[1]

Analytical and Spectroscopic Identification

Positive identification and purity assessment of **sodium tert-butoxide** require a combination of analytical and spectroscopic techniques. Due to its hygroscopic nature, proper sample handling under an inert atmosphere is critical for accurate analysis.

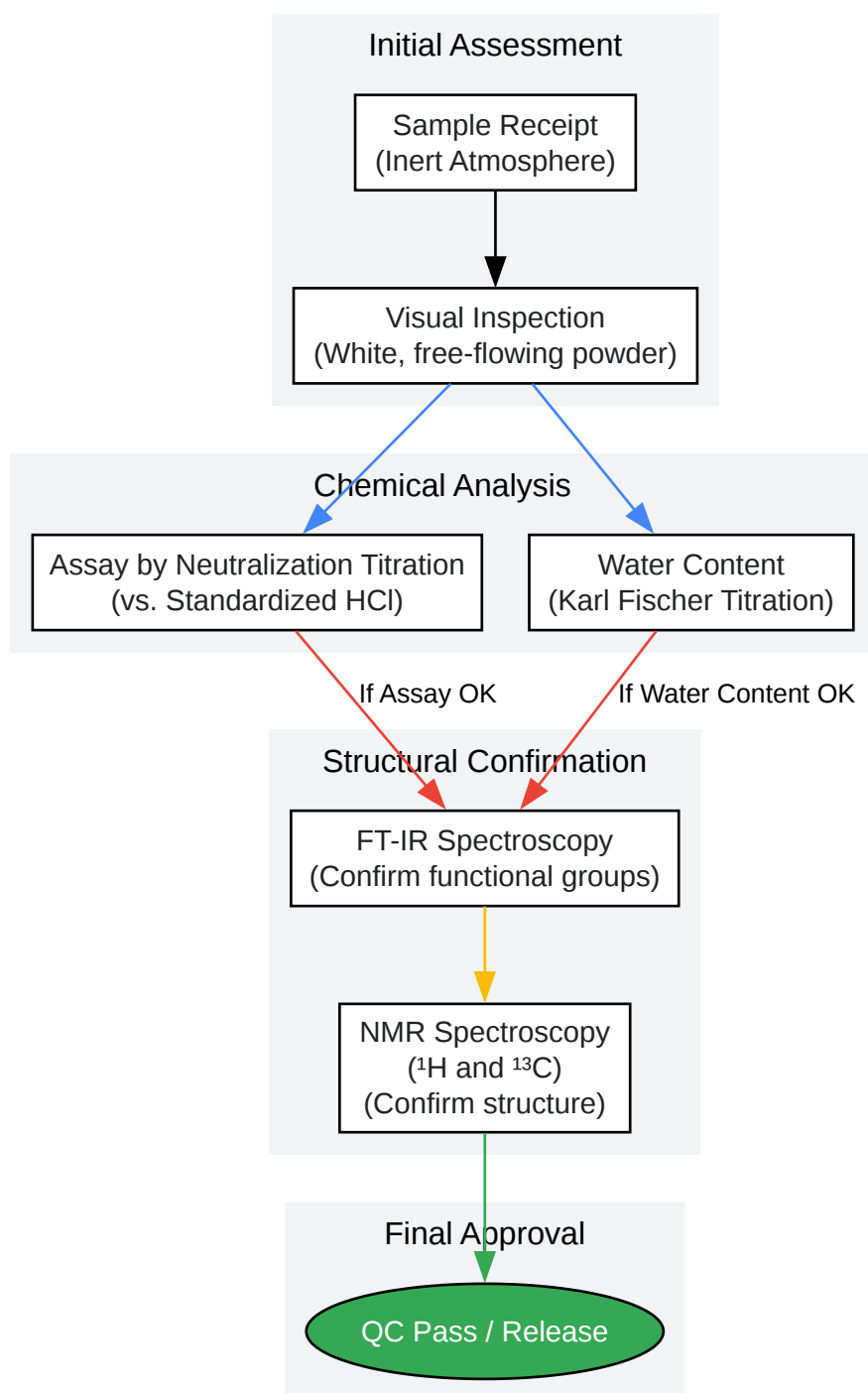
Spectroscopic Data

Spectroscopic methods provide a fingerprint for the molecular structure of **sodium tert-butoxide**.

Technique	Expected Peaks / Chemical Shifts
^1H NMR	δ ~1.3 ppm (singlet, 9H, $\text{C}(\text{CH}_3)_3$). Note: The single peak is due to the nine equivalent protons of the three methyl groups.
^{13}C NMR	Two peaks expected: δ ~70 ppm ($\text{C}(\text{CH}_3)_3$) and δ ~30 ppm ($\text{C}(\text{CH}_3)_3$). Note: Shifts can vary based on solvent.
FT-IR (KBr Pellet)	~2970 cm^{-1} (C-H stretch, asymmetric), ~2860 cm^{-1} (C-H stretch, symmetric), ~1360 cm^{-1} (C-H bend, t-butyl group), ~1180 cm^{-1} (C-O stretch). Note: Broad peaks around 3400 cm^{-1} and 1640 cm^{-1} indicate water contamination.[4]
Raman Spectroscopy	Data not readily available in surveyed literature. Key vibrational modes would be expected to overlap with IR data.

Identification Workflow

The following diagram outlines a logical workflow for the comprehensive identification and quality control of a **sodium tert-butoxide** sample.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the identification and QC of **sodium tert-butoxide**.

Experimental Protocols

Detailed methodologies are essential for reproducible and accurate characterization. The following protocols are standard methods for the analysis of **sodium tert-butoxide**.

Assay by Neutralization Titration

This method determines the purity of **sodium tert-butoxide** by titrating it as a base with a standardized acid.

- Principle: **Sodium tert-butoxide** reacts with a strong acid (HCl) in a 1:1 molar ratio. The endpoint is detected using a pH indicator or potentiometrically. $(\text{CH}_3)_3\text{CONa} + \text{HCl} \rightarrow (\text{CH}_3)_3\text{COH} + \text{NaCl}$
- Reagents and Equipment:
 - Standardized 0.5 M Hydrochloric Acid (HCl) solution
 - Phenolphthalein indicator solution
 - Anhydrous methanol or isopropanol
 - Analytical balance
 - 50 mL burette
 - 250 mL Erlenmeyer flask
 - Magnetic stirrer and stir bar
- Procedure:
 - Working under an inert atmosphere (glovebox or nitrogen blanket), accurately weigh approximately 2.0 g of the **sodium tert-butoxide** sample into a 250 mL Erlenmeyer flask.
 - Immediately add 50 mL of anhydrous methanol to dissolve the sample. Add a magnetic stir bar.
 - Add 2-3 drops of phenolphthalein indicator. The solution will turn pink.
 - Fill a 50 mL burette with the standardized 0.5 M HCl solution and record the initial volume.

- Titrate the **sodium tert-butoxide** solution with the HCl, stirring continuously. Add the titrant dropwise as the endpoint approaches.
- The endpoint is reached when the pink color of the solution permanently disappears. Record the final volume of HCl used.
- Repeat the titration at least twice more for accuracy.
- Calculation: $\text{Purity (\%)} = (V_{\text{HCl}} \times M_{\text{HCl}} \times \text{MW}_{\text{NaOtBu}}) / (W_{\text{sample}}) \times 100$
 - V_{HCl} = Volume of HCl used (L)
 - M_{HCl} = Molarity of HCl (mol/L)
 - $\text{MW}_{\text{NaOtBu}}$ = Molecular weight of **sodium tert-butoxide** (96.10 g/mol)
 - W_{sample} = Weight of the sample (g)

Water Content by Karl Fischer Titration

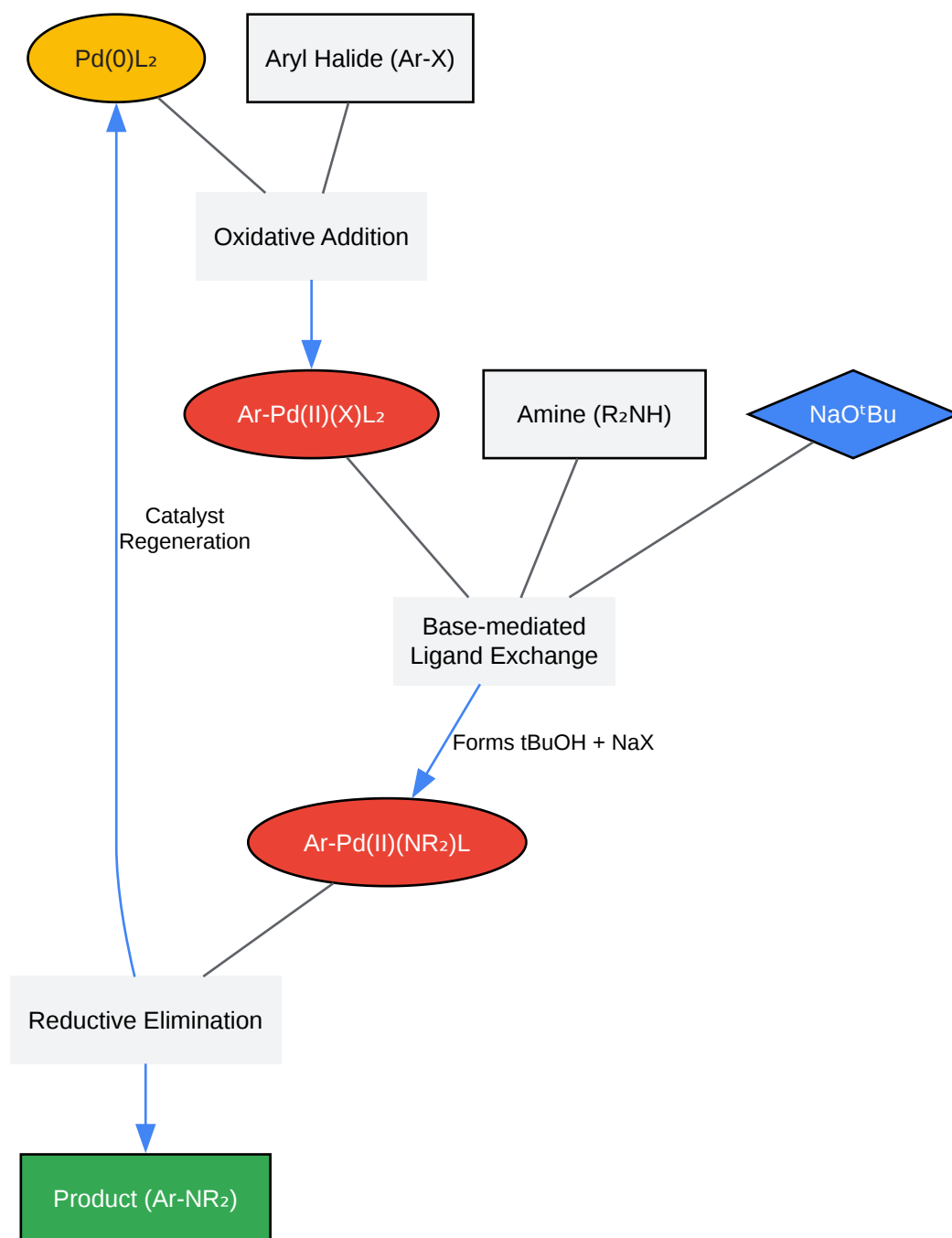
This protocol determines the water content, which is critical given the compound's reactivity with water. The method accounts for the fact that **sodium tert-butoxide** reacts with water to form sodium hydroxide, which is then neutralized in the Karl Fischer reagent, regenerating water that is subsequently titrated.

- Principle: The sample is added to a Karl Fischer solvent, and any water present (or formed in situ from NaOH) reacts with the iodine in the Karl Fischer titrant. Salicylic acid is added as a buffer to ensure complete neutralization of the basic species.
- Reagents and Equipment:
 - Volumetric Karl Fischer titrator
 - Two-component Karl Fischer reagents (titrant and solvent)
 - Salicylic acid
 - Airtight weighing boat or syringe for sample introduction

- Procedure:
 - Prepare the Karl Fischer titrator according to the manufacturer's instructions.
 - Add 50 mL of the Karl Fischer solvent and approximately 10 g of salicylic acid to the titration cell.
 - Titrate the solvent to a dry endpoint to eliminate any residual moisture.
 - Accurately weigh approximately 1 g of the **sodium tert-butoxide** sample in an airtight container.
 - Quickly add the sample to the titration cell.
 - Start the titration and record the volume of titrant required to reach the endpoint.
- Calculation: The instrument software typically calculates the water content automatically based on the titrant strength and sample weight.

Application in Synthesis: The Buchwald-Hartwig Amination

Sodium tert-butoxide is a cornerstone base in the Buchwald-Hartwig amination, a palladium-catalyzed cross-coupling reaction for forming carbon-nitrogen bonds. Its role is to deprotonate the amine, facilitating the catalytic cycle.



[Click to download full resolution via product page](#)

Caption: Catalytic cycle of the Buchwald-Hartwig amination using NaO^tBu .

Safety and Handling

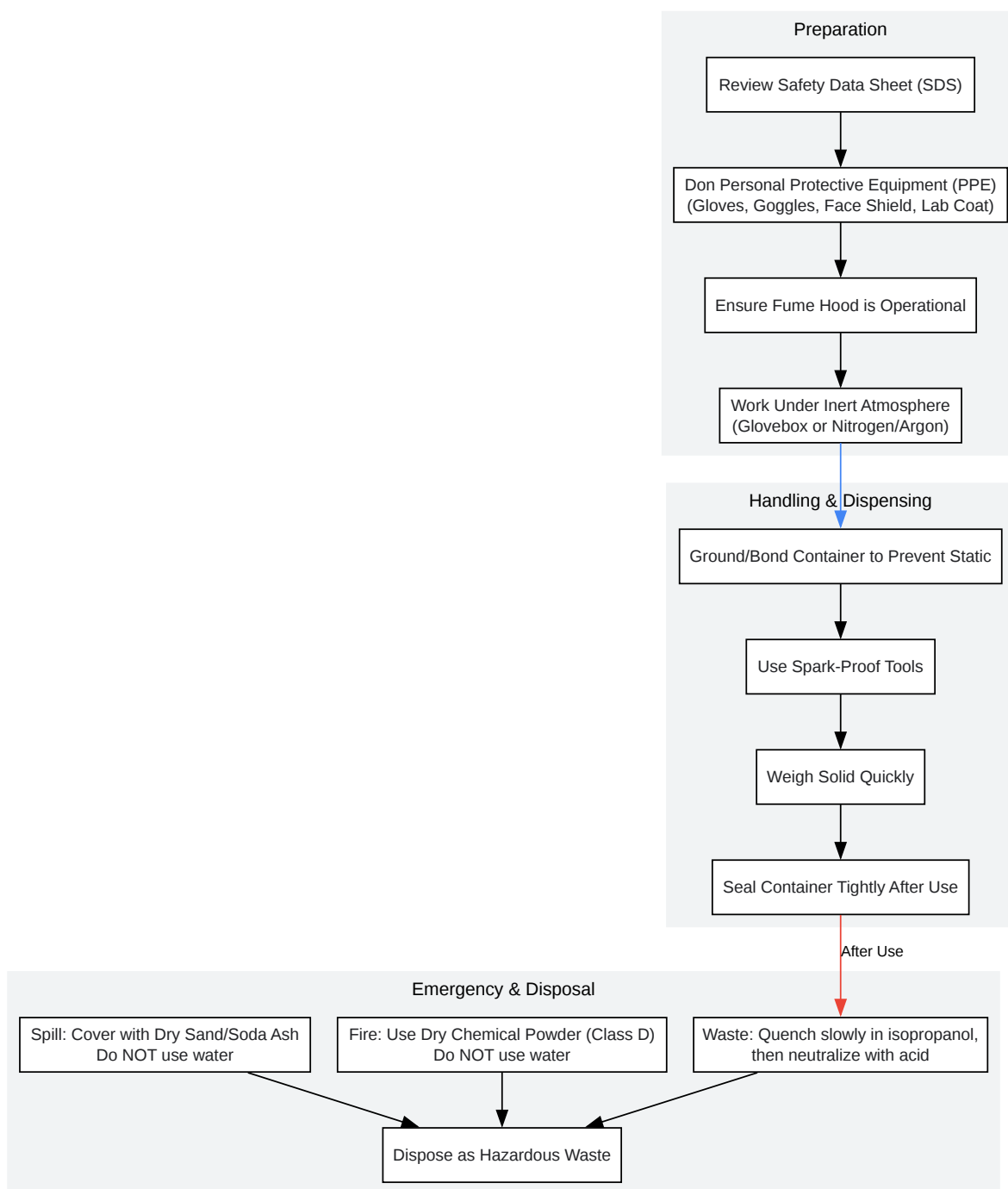
Sodium *tert*-butoxide is a hazardous material that requires strict safety protocols. It is flammable, corrosive, and reacts violently with water.

Hazard Summary

- Flammable Solid (H228): Can ignite from friction or heat.
- Self-heating (H251): May catch fire when exposed to air in large quantities.
- Corrosive (H314): Causes severe skin burns and eye damage.
- Reacts violently with water (EUH014).

Safe Handling Workflow

Adherence to a standard operating procedure is mandatory when working with **sodium tert-butoxide**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **sodium tert-butoxide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sodium tert-butoxide - Wikipedia [en.wikipedia.org]
- 2. Sodium t-butoxide | C₄H₉NaO | CID 23676156 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Sodium tert-Butoxide (STB in Tetrahydrofuran) | CAS 865-48-5 | Kairav Chemofarbe Industries Ltd. [kcilglobal.com]
- 4. Sodium tert-butoxide(865-48-5) IR Spectrum [m.chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Sodium tert-Butoxide: CAS Number and Identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1324477#sodium-tert-butoxide-cas-number-and-identification]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com